

# Proper Disposal of SB 202190: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SB 202190

Cat. No.: B1681491

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential safety and logistical information for the proper disposal of **SB 202190**, a selective inhibitor of p38 MAP kinase. Adherence to these procedures is vital to ensure a safe laboratory environment and compliance with regulatory standards.

## Immediate Safety and Handling Precautions

Before handling **SB 202190**, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer. This document contains detailed information regarding potential hazards, necessary personal protective equipment (PPE), and emergency procedures.

### General Handling Guidelines:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a laboratory coat.
- **Ventilation:** Handle **SB 202190** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of accidental contact, follow the first-aid measures outlined in the SDS.
- **Ingestion and Inhalation:** Avoid ingestion and inhalation of the compound.

## Step-by-Step Disposal Procedure

The disposal of **SB 202190**, as with any hazardous chemical waste, must be conducted in a structured and compliant manner. The following steps provide a general framework; however, always consult and adhere to your institution's specific Environmental Health and Safety (EHS) guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Waste Identification and Segregation:
  - Properly identify all waste containing **SB 202190**. This includes pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, and flasks).
  - Segregate **SB 202190** waste from other chemical waste streams to prevent inadvertent chemical reactions.[\[2\]](#)
- Containerization:
  - Use a designated, leak-proof, and chemically compatible container for collecting **SB 202190** waste.[\[1\]](#)[\[2\]](#)[\[5\]](#)
  - The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**SB 202190**."[\[4\]](#)[\[5\]](#) Do not use chemical formulas or abbreviations.[\[2\]](#)
  - Ensure the container is kept securely closed except when adding waste.[\[1\]](#)[\[5\]](#)
- Waste Accumulation and Storage:
  - Store the waste container in a designated and secure satellite accumulation area.
  - This area should be well-ventilated and away from general laboratory traffic.
  - Follow all institutional and regulatory limits for the quantity of waste and the accumulation time.[\[1\]](#)
- Disposal Request and Pickup:
  - Once the waste container is full or reaches the designated time limit, submit a waste pickup request to your institution's EHS department.

- Provide an accurate and complete description of the waste on the pickup request form.
- Decontamination of Empty Containers:
  - Empty containers that previously held **SB 202190** must be properly decontaminated before disposal.
  - Triple-rinse the container with a suitable solvent.<sup>[3]</sup><sup>[5]</sup> The rinsate must be collected and disposed of as hazardous waste.<sup>[5]</sup>
  - After decontamination, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous waste.<sup>[3]</sup>

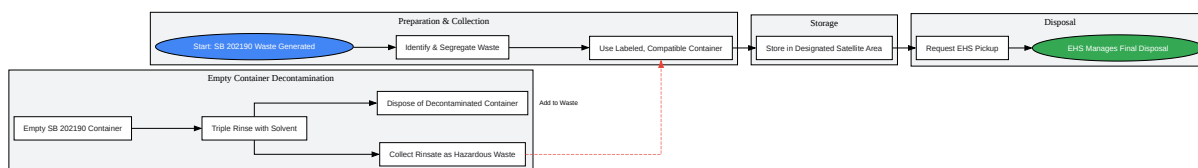
## Quantitative Data Summary

While specific quantitative data for the disposal of **SB 202190** is not available, the following table summarizes key physical and chemical properties relevant to its handling and storage.

Property	Value	Source
Molecular Weight	331.34 g/mol	--INVALID-LINK--
Appearance	Crystalline solid	--INVALID-LINK--
Solubility	Soluble in DMSO	--INVALID-LINK--
Storage Temperature	-20°C	--INVALID-LINK--

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **SB 202190**.



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Caption: Workflow for the safe disposal of **SB 202190** waste.

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## References

- 1. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 2. Central Washington University | Hazardous Waste Disposal Procedures [cwu.edu]
- 3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
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